

An In-depth Technical Guide to the Physical Properties of 4-tert-Butylbenzaldehyde

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Compound of Interest

Compound Name: 4-Butylbenzaldehyde

Cat. No.: B075662

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Introduction

4-tert-Butylbenzaldehyde, a key aromatic aldehyde, serves as a vital intermediate in the synthesis of various fine chemicals, pharmaceuticals, and fragrance compounds.^[1] Its molecular structure, characterized by a benzene ring substituted with a tert-butyl group and an aldehyde functional group, dictates its unique physical and chemical properties. This guide provides a comprehensive overview of the core physical properties of 4-tert-Butylbenzaldehyde, complete with experimental methodologies and visual representations of its synthetic pathway and a key biochemical interaction. All quantitative data is presented in clear, tabular format for ease of reference and comparison.

Core Physical Properties

The physical characteristics of 4-tert-Butylbenzaldehyde are crucial for its handling, storage, and application in various chemical processes. A summary of these properties is provided below.

General and Thermodynamic Properties

Property	Value	Units	Notes
Molecular Formula	C ₁₁ H ₁₄ O	-	[1][2]
Molecular Weight	162.23	g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	-	[2][4][5]
Boiling Point	245-246	°C	at 760 mmHg[1]
130	°C	at 25 mmHg[1][3][6]	
Melting Point	Not applicable (liquid at room temperature)	°C	[7]
Density	0.97	g/mL	at 25 °C[1][3][6][8]
Vapor Pressure	0.04	hPa	at 20 °C[9]
Flash Point	101	°C	Closed cup[3][10][11] [12]
Refractive Index	1.5260-1.5310	-	at 20 °C[3][5][6][10]

Solubility and Partitioning

Property	Value	Units	Conditions
Water Solubility	54.18	mg/L	at 25 °C (estimated)[2]
120	mg/L	-[8]	
Solubility in other solvents	Soluble in methanol	-	[1][10]
logP (o/w)	3.1	-	(estimated)[9]

Experimental Protocols

Accurate determination of physical properties is paramount for the safe and effective use of chemical compounds. Below are detailed methodologies for key experiments.

Determination of Boiling Point

The boiling point of 4-tert-Butylbenzaldehyde can be determined using a distillation method.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Boiling chips

Procedure:

- Place a sample of 4-tert-Butylbenzaldehyde into the distillation flask along with a few boiling chips.
- Set up the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask.
- Begin heating the flask gently with the heating mantle.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point. For measurements at reduced pressure, a vacuum pump is connected to the apparatus, and the pressure is monitored with a manometer.

Measurement of Density

The density of liquid 4-tert-Butylbenzaldehyde can be measured using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermostat

Procedure:

- Clean and dry the pycnometer thoroughly and weigh it empty on an analytical balance.
- Fill the pycnometer with distilled water of a known temperature and weigh it again.
- Empty and dry the pycnometer, then fill it with 4-tert-Butylbenzaldehyde at the same temperature and weigh it.
- The density is calculated using the formula: $\text{Density of sample} = (\text{mass of sample} / \text{mass of water}) \times \text{density of water}$.

Determination of Refractive Index

An Abbe refractometer is commonly used to measure the refractive index of liquids like 4-tert-Butylbenzaldehyde.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the refractometer using a standard liquid with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of 4-tert-Butylbenzaldehyde onto the prism.

- Close the prism and allow the sample to reach the desired temperature by circulating water from the constant temperature bath.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index from the scale.

Synthesis and Reactivity

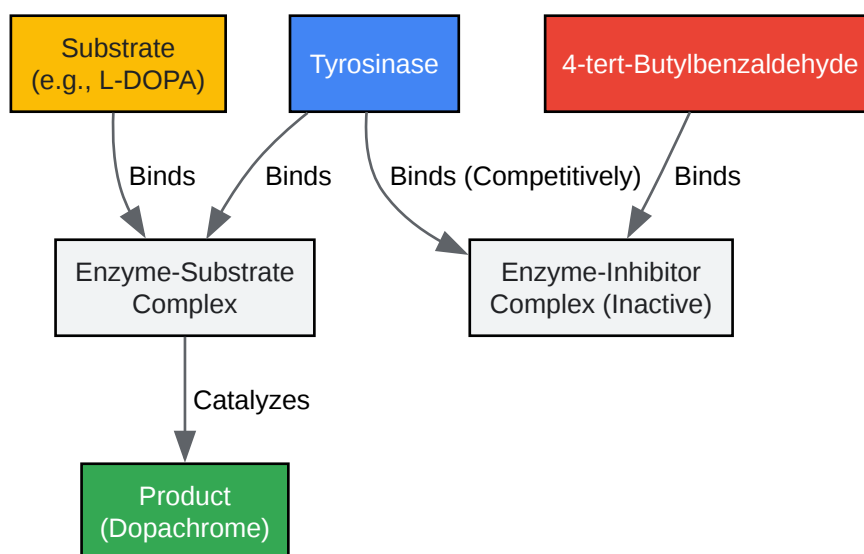
4-tert-Butylbenzaldehyde is synthesized through various methods, with the oxidation of 4-tert-butyltoluene being a common industrial approach.

Caption: A simplified workflow for the synthesis of 4-tert-Butylbenzaldehyde from 4-tert-butyltoluene via oxidation.

Biochemical Interactions: Inhibition of Mushroom Tyrosinase

4-tert-Butylbenzaldehyde has been studied for its inhibitory effects on enzymes such as mushroom tyrosinase. It acts as a competitive inhibitor.

The aldehyde group of 4-tert-butylbenzaldehyde can form a Schiff base with a primary amino group in the active site of the tyrosinase enzyme.^[4] This binding prevents the natural substrate from accessing the active site, thereby inhibiting the enzyme's activity.



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Caption: Competitive inhibition of mushroom tyrosinase by 4-tert-Butylbenzaldehyde.

Conclusion

This technical guide has provided a detailed summary of the key physical properties of 4-tert-Butylbenzaldehyde, essential for its application in research and development. The outlined experimental protocols offer a foundation for the accurate measurement of these properties, while the diagrams illustrate its synthetic origin and a significant biochemical interaction. This information serves as a valuable resource for professionals in the fields of chemistry and drug development.

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